

Ozarelix solvent compatibility corn oil saline

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Compound Focus: Ozarelix

CAS No.: 295350-45-7

Cat. No.: S548652

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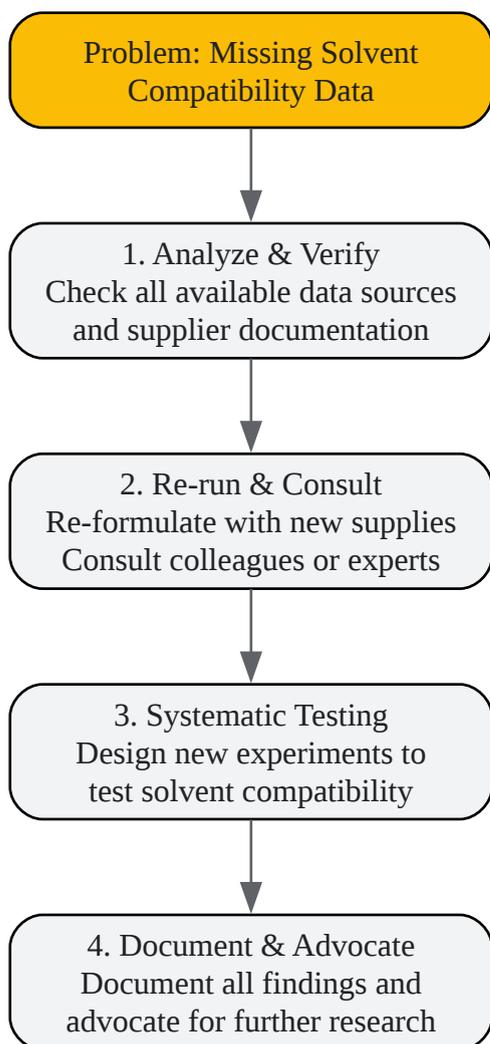
Ozarelix Overview

From the available patent data, here is the basic identifying information for **Ozarelix** [1] [2]:

Property	Description
Drug Type	Synthetic peptide [2]
Target	Gonadotropin-releasing hormone (GnRH) receptor [2]
Action	GnRH receptor antagonist [2]
Molecular Formula	$C_{72}H_{96}ClN_{17}O_{14}$ [2]
CAS Registry	295350-45-7 [2]

Troubleshooting Guide for Missing Formulation Data

Facing a lack of specific protocol information is a common experimental challenge. Here is a systematic approach to resolve this issue, based on general scientific troubleshooting principles [3].



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Detailed Action Plan

- **Analyze and Verify:** Carefully review all available information. The search results indicate that **Ozarelix** is a peptide [2]. Check the chemical and physical properties of the lot you have on hand and consult the documentation from the supplier or originator organization [3].
- **Re-run and Consult:** If budget allows, re-run any preliminary experiments with new supplies to rule out issues with a specific batch of the compound or solvent. Discuss the problem with your lab manager or principal investigator to leverage their experience and resources [3].
- **Systematic Testing:** In the absence of pre-existing data, you may need to generate it. Design a small-scale stability and compatibility study. Key parameters to test and document for your experiment are listed in the table below [4].

- **Document and Advocate:** Meticulously document all your procedures, observations, and results. This is critical for reproducibility and for advocating for the resources needed to continue your research [3] [4].

Parameter to Test	Method of Assessment	Key Data to Record
Visual Inspection	Solubility, clarity, precipitation	Photos, notes on time to precipitation
Chemical Stability	HPLC, Mass Spectrometry	Percentage of intact Ozarelix remaining
Physical Stability	Dynamic Light Scattering	Particle size and aggregation over time

Finding Specialized Information

For highly specific pharmaceutical formulation data like this, I suggest you:

- **Check Regulatory Filings:** Search the FDA's, EMA's, and other regulatory agency databases for any Investigational New Drug (IND) or clinical trial applications related to **Ozarelix**.
- **Access Scientific Databases:** Use specialized platforms like the one cited in the search results [2] or other pharmaceutical intelligence databases that may contain proprietary formulation data.
- **Consult Primary Literature:** Deeply search scientific journals for any preclinical or clinical studies on **Ozarelix**, as the "Methods" sections may contain formulation details.

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References

1. EP2945628B1 - Androgen receptor modulator in ... [patents.google.com]
2. Ozarelix - Drug Targets, Indications, Patents [synapse.patsnap.com]
3. How to Troubleshoot Experiments that Just Aren't Working [go.zagano.com]
4. A guideline for reporting experimental protocols in life sciences [pmc.ncbi.nlm.nih.gov]

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